

Robinin's Biological Activities & Experimental Data

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Compound Focus: Robinin

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The table below summarizes the experimental findings from recent studies on **Robinin**'s effects. Please note that these are research findings from specific models, not a direct comparison of analytical methods.

Study Focus / Disease Model	Test Systems (In Vitro/In Vivo)	Key Treatment Groups	Dosing/Concentration	Primary Outcomes & Key Findings
Anti-tumor (Pancreatic Cancer) [1]	In vitro: Mia-PACA2 and PANC-1 human pancreatic cancer cell lines [1]	Robinin alone; Robinin + CU-T12-9 (TLR2 agonist) [1]	1 µM [1]	Inhibited cell proliferation and migration. Reduced expression of EMT markers (α-SMA, snail) and inflammation markers (IL-6, TNF-α). Mechanism: Targets TLR2 and downregulates the PI3K-AKT signaling pathway. [1]

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Cardioprotection (Isoproterenol-Induced Injury) [2]	In vitro: H9c2 rat cardiomyocytes; In vivo: Male Sprague-Dawley rats [2]	Control; Isoproterenol (ISO); Robinin + ISO; Metoprolol (positive control) + ISO [2]	In vitro: 50 µg/ml; In vivo: 50 mg/kg body weight [2]	Reduced ISO-induced ROS generation and apoptosis. Preserved cell morphology and modulated ER stress, showing protective effects in a dose-dependent manner. [2]
Cardioprotection (Myocardial Ischemia/Reperfusion) [3]	In vivo: Male Sprague-Dawley rats with induced hypercholesterolemia (HC) [3]	Normal control; HC alone; HC + Robinin; Robinin alone [3]	50 mg/kg body weight [3]	Reduced myocardial ischemia/reperfusion injury in hypercholesterolemic rats. Mechanism: Activated the Akt/GSK3β/Fyn-mediated Nrf2 antioxidant signaling pathway. [3]

Detailed Experimental Protocols

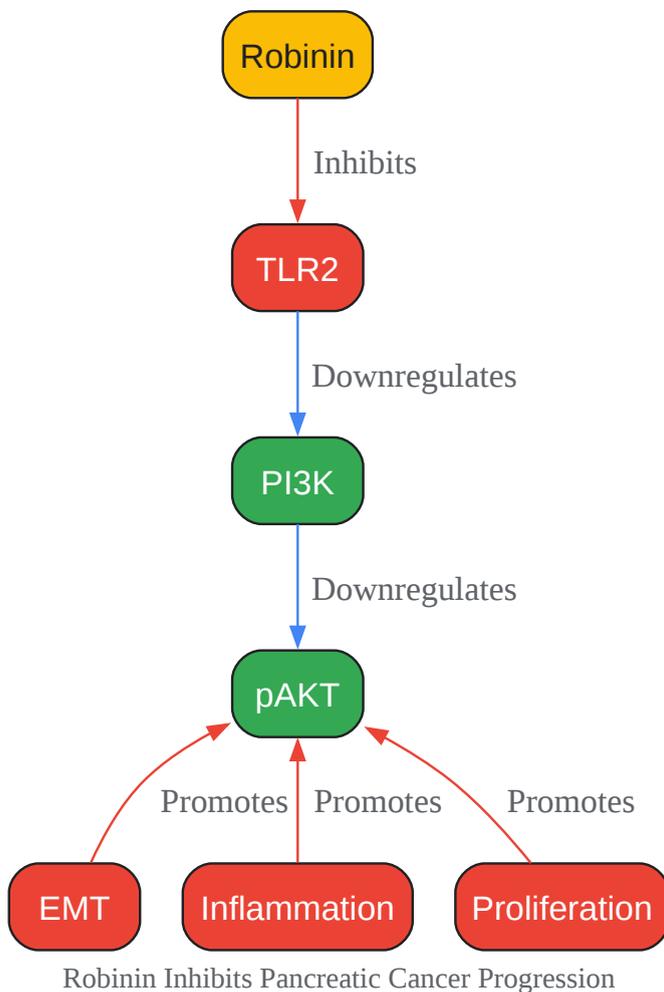
Here is a deeper dive into the methodologies used in the key studies.

- **Cell Culture & Treatment:** One normal human pancreatic ductal epithelial cell line (HPNE) and two pancreatic cancer cell lines (Mia-PACA2, PANC-1) were cultured in Dulbecco's Modified Eagle Medium with 10% fetal bovine serum. For experiments, cells were treated with **Robinin** (dissolved in DMSO) at various concentrations [1].
- **Cell Proliferation (CCK-8 Assay):** Cells were seeded in 96-well plates and treated with **Robinin**. After the treatment period, the CCK-8 solution was added, and the plates were incubated. The absorbance was measured at 450 nm to determine cell viability and proliferation [1].
- **Cell Migration (Wound Healing Assay):** Cells were grown to 100% confluence, and a straight "wound" was created with a pipette tip. The cells were then treated, and images of the scratch area were taken at 0 hours and 24 hours. The migration distance was measured using image analysis software like ImageJ [1].
- **Gene and Protein Expression Analysis:**

- **qRT-PCR:** Total RNA was extracted, reverse transcribed into cDNA, and then analyzed using quantitative real-time PCR. This was used to measure the expression levels of genes like TLR2, α -SMA, snail, IL-6, and TNF- α [1].
- **Western Blot:** Total proteins were extracted, separated by gel electrophoresis, and transferred to a membrane. The membrane was incubated with specific primary and secondary antibodies to detect proteins of interest, such as PI3k-p85 α and phosphorylated AKT. Protein bands were visualized and analyzed [1].

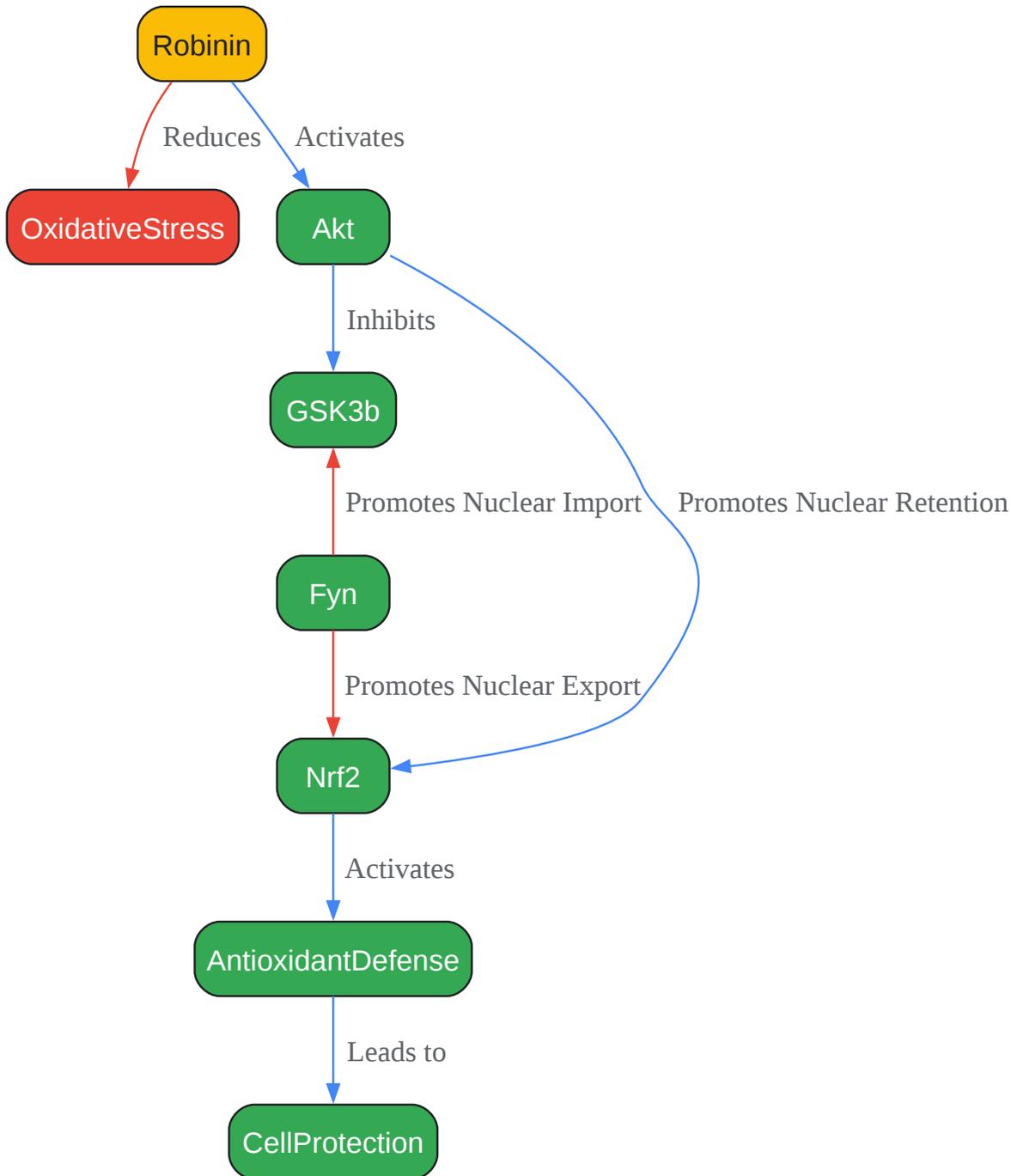
Robinin's Signaling Pathways

The following diagrams illustrate the key molecular mechanisms of **Robinin** identified in the research, generated using Graphviz DOT language.



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▲ **Robinin's Action in Pancreatic Cancer:** This diagram shows how **Robinin** targets the TLR2 receptor to inhibit the PI3K-AKT signaling pathway, leading to reduced cancer cell proliferation, migration (EMT), and inflammation [1].



Robinin Activates Antioxidant Defense in Heart

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▲ **Robinin's Cardioprotective Mechanism:** This diagram illustrates how **Robinin** protects heart tissue from damage by activating the Akt pathway, which inhibits GSK3 β and Fyn, leading to the activation of the antioxidant transcription

factor Nrf2 [3].

Interpretation of Research Findings

The available data characterizes **Robinin's biological performance and therapeutic potential** in specific disease models. For your work as a researcher, this means:

- **Mechanistic Insights:** The data provides strong evidence for the molecular targets and pathways modulated by **Robinin** (e.g., TLR2-PI3K-AKT in cancer, Nrf2 in cardioprotection), which is valuable for understanding its polypharmacology.
- **Therapeutic Indication:** The findings highlight its potential as an adjunctive therapy for aggressive cancers like pancreatic cancer and in managing cardiovascular conditions involving oxidative stress.
- **Research Gap:** A direct, analytical "method comparison" for quantifying **Robinin** itself in different matrices (like a comparison of HPLC techniques) is not prominent in the current literature. One older study mentions an HPLC method [4], but a contemporary comparison with newer techniques is lacking.

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References

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2. Robinin attenuates cardiac oxidative stress-induced ... [pmc.ncbi.nlm.nih.gov]
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